

Application Notes and Protocols: MRT68921 Hydrochloride in DMSO

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Compound of Interest

Compound Name: MRT68921 hydrochloride

Cat. No.: B3028447

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These application notes provide detailed information and protocols for the use of **MRT68921 hydrochloride**, a potent dual inhibitor of Unc-51 like autophagy activating kinase 1 (ULK1) and ULK2.^{[1][2]} Proper handling and preparation of **MRT68921 hydrochloride** in Dimethyl Sulfoxide (DMSO) are crucial for accurate and reproducible experimental results.

Chemical Information

Property	Value
IUPAC Name	N-[3-[[5-cyclopropyl-2-[(1,2,3,4-tetrahydro-2-methyl-6-isoquinoliny)amino]-4-pyrimidinyl]amino]propyl]-cyclobutanecarboxamide hydrochloride
Molecular Formula	C ₂₅ H ₃₄ N ₆ O · xHCl
Molecular Weight	434.58 g/mol (free base) ^{[1][3][4]}
CAS Number	2070014-87-6
Mechanism of Action	Potent dual inhibitor of ULK1 (IC ₅₀ = 2.9 nM) and ULK2 (IC ₅₀ = 1.1 nM), key kinases in the autophagy signaling pathway. ^{[1][2]}

Solubility Data

The solubility of **MRT68921 hydrochloride** in DMSO can vary between batches and is influenced by factors such as the purity of the DMSO and the presence of moisture. It is recommended to use fresh, anhydrous DMSO for the preparation of stock solutions.[\[1\]](#)

Supplier/Source	Reported Solubility in DMSO	Notes
Selleck Chemicals	5 mg/mL	Warming in a 50°C water bath is recommended. [5] Also lists 10 mg/mL. [1]
TargetMol	10 mg/mL (23.01 mM)	Heating is recommended. [4]
Cayman Chemical	~3 mg/mL	
RayBiotech	≥2.2 mg/mL	Ultrasonic and warming are recommended. [3]

Note: The solubility of MRT68921 is poor in aqueous solutions.[\[6\]](#) For experiments requiring aqueous buffers, it is advised to first dissolve the compound in DMSO and then dilute it with the aqueous buffer of choice.[\[6\]](#)

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **MRT68921 hydrochloride**, assuming a molecular weight of 471.04 g/mol for the monohydrochloride form (434.58 + 36.46). Always refer to the batch-specific molecular weight provided on the certificate of analysis.

Materials:

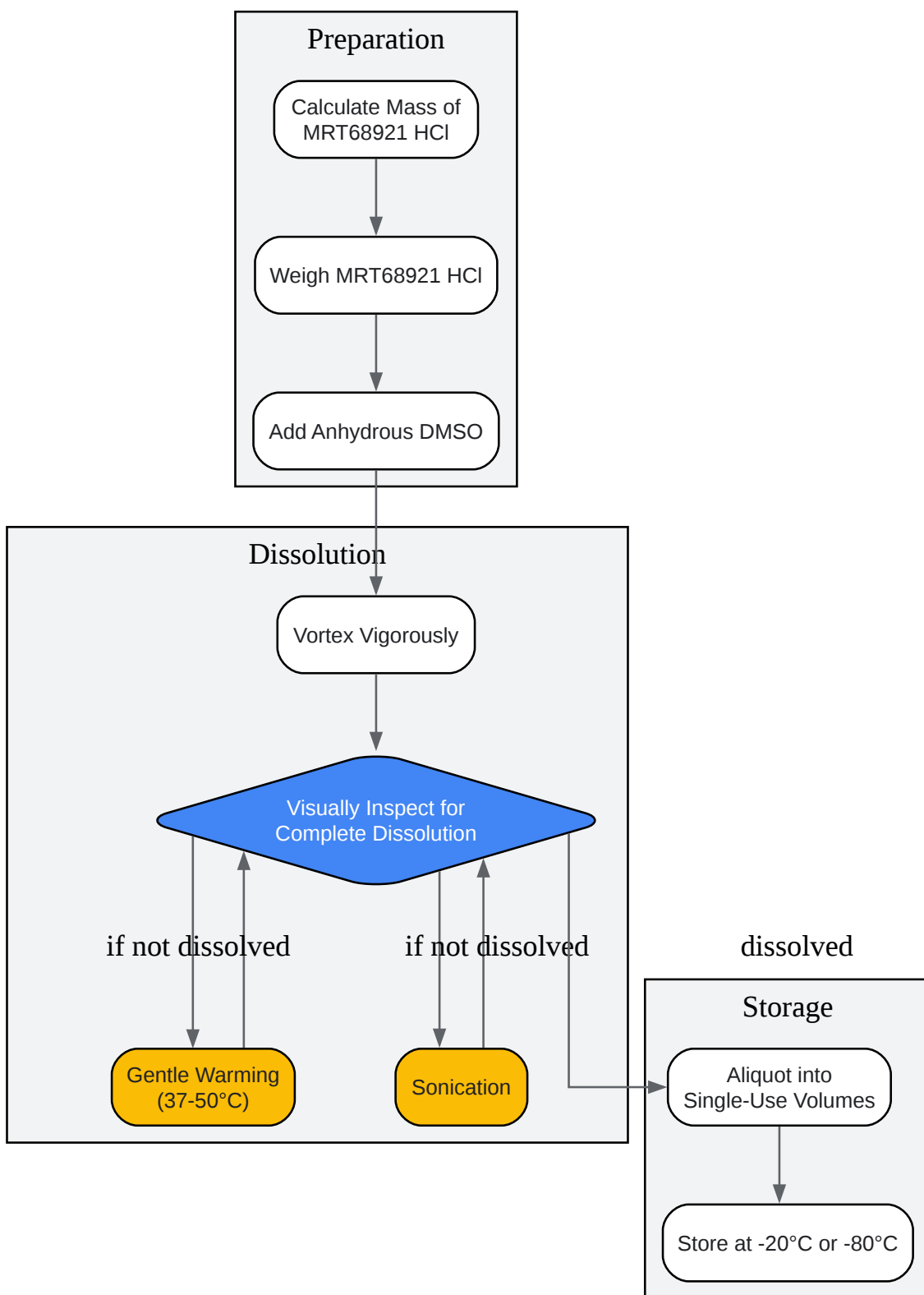
- **MRT68921 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heat block (optional)
- Sonicator (optional)

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of **MRT68921 hydrochloride** needed:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 471.04 \text{ g/mol} * 1000 \text{ mg/g} = 4.71 \text{ mg}$
- Weigh the compound: Carefully weigh out 4.71 mg of **MRT68921 hydrochloride** powder and place it in a sterile microcentrifuge tube.
- Add DMSO: Add 1 mL of anhydrous DMSO to the tube containing the powder.
- Dissolve the compound:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, gentle warming in a water bath at 37-50°C for 5-10 minutes can aid dissolution.[\[5\]](#)
 - Alternatively, sonication for 5-10 minutes can be used to facilitate dissolution.[\[3\]](#)
- Ensure complete dissolution: Visually inspect the solution to ensure that no solid particles are present. The solution should be clear.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term storage.[\[4\]](#)[\[6\]](#) Under these conditions, the stock solution in DMSO should be stable for at least one year.[\[4\]](#)

Workflow for Stock Solution Preparation



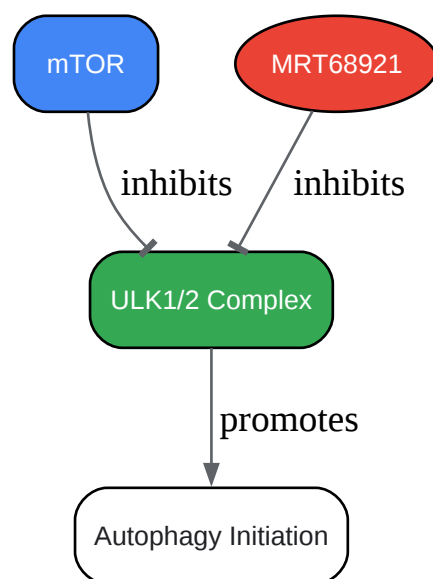
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Caption: Workflow for preparing a stock solution of **MRT68921 hydrochloride** in DMSO.

Signaling Pathway

MRT68921 hydrochloride inhibits the initiation of autophagy by targeting the ULK1/2 kinases. Autophagy is a cellular process responsible for the degradation of cellular components. Under normal conditions, mTOR (mammalian target of rapamycin) phosphorylates and inactivates the ULK1/2 complex. When mTOR is inhibited (e.g., by starvation or rapamycin), the ULK1/2 complex is activated, leading to the initiation of autophagy. MRT68921 directly inhibits the kinase activity of ULK1 and ULK2, thereby blocking the autophagic process.

ULK1/2 Inhibition by MRT68921



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Caption: Simplified signaling pathway showing the inhibitory effect of MRT68921 on the ULK1/2 complex in autophagy.

Safety Precautions

MRT68921 hydrochloride is intended for research use only and is not for human or veterinary use.[3] It should be handled as a hazardous material.[6] Always wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling this compound. Avoid ingestion, inhalation, and contact with skin and eyes.[6] Wash hands

thoroughly after handling. Refer to the Safety Data Sheet (SDS) for complete safety information.

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